

An In-depth Technical Guide to Ethyl 2-(4-acetylphenyl)acetate

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Compound of Interest

Compound Name: ethyl 2-(4-acetylphenyl)acetate

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This guide provides comprehensive information on the chemical properties, synthesis, and analysis of **ethyl 2-(4-acetylphenyl)acetate**, a key intermediate in various chemical syntheses. The content is tailored for researchers, scientists, and professionals in the field of drug development and chemical research.

Chemical Identity and Properties

Ethyl 2-(4-acetylphenyl)acetate is a substituted phenylacetate derivative. Its core structure consists of a benzene ring substituted with an acetyl group and an ethyl acetate group.

Table 1: Physicochemical Properties of **Ethyl 2-(4-acetylphenyl)acetate**

Property	Value	References
Molecular Formula	C ₁₂ H ₁₄ O ₃	[1][2]
Molecular Weight	206.24 g/mol	[1][2]
CAS Number	1528-42-3	[1][3]
Synonyms	Ethyl (4-acetylphenyl)acetate, ethyl p-acetylphenylacetate, para-acetyl-phenylacetic acid ethyl ester, 4- Acetylbenzeneacetic acid ethyl ester, (4-Acetylphenyl)acetic acid ethyl ester	[1]

Experimental Protocols

Detailed experimental procedures are crucial for the successful synthesis and application of chemical compounds. Below is a representative protocol for the synthesis of **ethyl 2-(4-acetylphenyl)acetate**.

Synthesis of **Ethyl 2-(4-acetylphenyl)acetate** via Friedel-Crafts Acylation

This protocol outlines a common method for the synthesis of **ethyl 2-(4-acetylphenyl)acetate**, which involves the Friedel-Crafts acylation of ethyl phenylacetate.

Materials:

- Ethyl phenylacetate
- Acetyl chloride
- Anhydrous aluminum chloride (AlCl₃)
- Dichloromethane (DCM)
- Hydrochloric acid (HCl), 1M solution

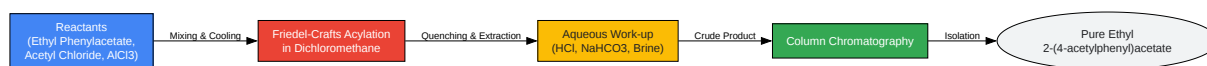
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate (MgSO_4)
- Standard laboratory glassware and equipment (round-bottom flask, condenser, dropping funnel, magnetic stirrer, etc.)

Procedure:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under a nitrogen atmosphere, suspend anhydrous aluminum chloride in dry dichloromethane.
- **Addition of Reactants:** Cool the suspension to 0°C using an ice bath. Add a solution of ethyl phenylacetate in dry dichloromethane dropwise to the stirred suspension. Following this, add acetyl chloride dropwise, maintaining the temperature at 0°C .
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-18 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, carefully pour the reaction mixture into a flask containing crushed ice and 1M HCl. Separate the organic layer.
- **Extraction and Washing:** Extract the aqueous layer with dichloromethane. Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **ethyl 2-(4-acetylphenyl)acetate**.

Visualized Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **ethyl 2-(4-acetylphenyl)acetate**.



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Synthesis and Purification Workflow

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References

- 1. Ethyl 2-(4-Acetylphenyl)acetate - CAS:1528-42-3 - Sunway Pharm Ltd [3wpharm.com]
- 2. Ethyl acetylphenylacetate | C₁₂H₁₄O₃ | CID 95389 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. indiamart.com [indiamart.com]
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